

# Operational Risk & Technical Guide: Tris(trimethylsiloxy)antimony

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## Compound of Interest

Compound Name:	TRIS(TRIMETHYLSILOXY)ANTIM ONY
CAS No.:	194033-87-9
Cat. No.:	B071154

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## Executive Summary & Chemical Distinction

### Tris(trimethylsiloxy)antimony (

) is a specialized organometallic precursor primarily utilized in Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD) for creating high-purity antimony oxide thin films and III-V semiconductor quantum dots (e.g., InSb).

**CRITICAL SAFETY DISTINCTION:** Researchers must distinguish this compound from its pyrophoric analog, Tris(trimethylsilyl)antimony (

).

- Target Compound:

(Contains Oxygen spacer).[1] Hydrolytically Unstable.

- Analog:

(Direct Sb-Si bond). Pyrophoric.

This guide focuses strictly on the siloxy derivative, characterizing it as a moisture-sensitive flammable liquid that degrades rapidly into antimony oxides and volatile silanols upon exposure to ambient atmosphere.

## Physicochemical Profile

The utility of **Tris(trimethylsiloxy)antimony** lies in its volatility and clean decomposition pathway. Unlike halide precursors, it avoids chlorine contamination in deposited films.

**Table 1: Physicochemical Properties**

Property	Value / Description
Chemical Formula	
Molecular Weight	~389.34 g/mol
CAS Number	194033-87-9 (Note: Often confused with 7029-27-8)
Physical State	Colorless to pale yellow liquid
Solubility	Soluble in anhydrous ethers, toluene, hexane
Boiling Point	~80-85°C at reduced pressure (0.1 Torr)
Flash Point	45°C (Estimated - Flammable Liquid)
Reactivity	Rapid hydrolysis; Stable under Argon/Nitrogen

## Reactivity Architecture & Hazard Analysis

### The Hydrolysis Mechanism

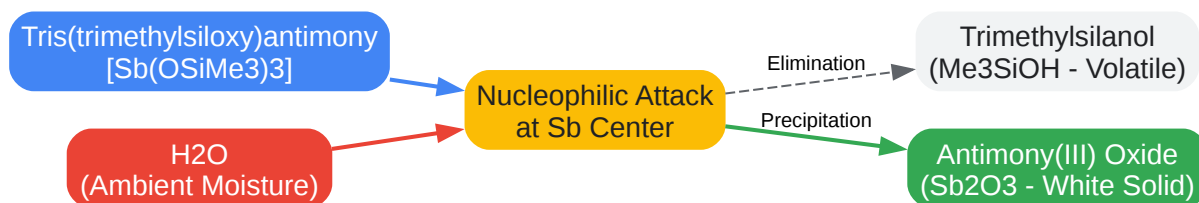
The primary operational hazard is the compound's sensitivity to protic sources (water, alcohols). Upon contact with moisture, the

bond cleaves. This is not merely a degradation issue but a contamination risk; the formation of solid

can clog vapor delivery lines in CVD systems.

## Diagram 1: Hydrolytic Degradation Pathway

This diagram illustrates the cascading failure of the precursor in air, leading to solid particulate formation.



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Figure 1: Mechanism of hydrolysis. Note the formation of solid precipitates ( ), which serves as the primary visual indicator of seal failure.

## Toxicology & GHS Classification

While less aggressive than alkyl antimonies, the hydrolysis products present significant risks.

- H226: Flammable liquid and vapor.[2]
- H315 / H319: Causes skin and serious eye irritation.[2]
- Antimony Toxicity: Chronic exposure to Sb compounds can cause pneumoconiosis and cardiovascular issues.
- Hydrolysis Byproduct: Trimethylsilanol is a volatile irritant affecting the respiratory tract.

## Advanced Handling & Storage Protocols

To maintain scientific integrity, the handling protocol must be a closed-loop system. Any breach in the inert barrier results in immediate precursor degradation.

## Storage Specifications

- Container: Schlenk flask or Teflon-valved ampoule.

- Atmosphere: Stored under positive pressure Argon (N<sub>2</sub> is acceptable, but Ar is preferred due to density).
- Temperature: Ambient is generally stable, but refrigeration (<4°C) slows incidental hydrolysis through valve seals over long durations.

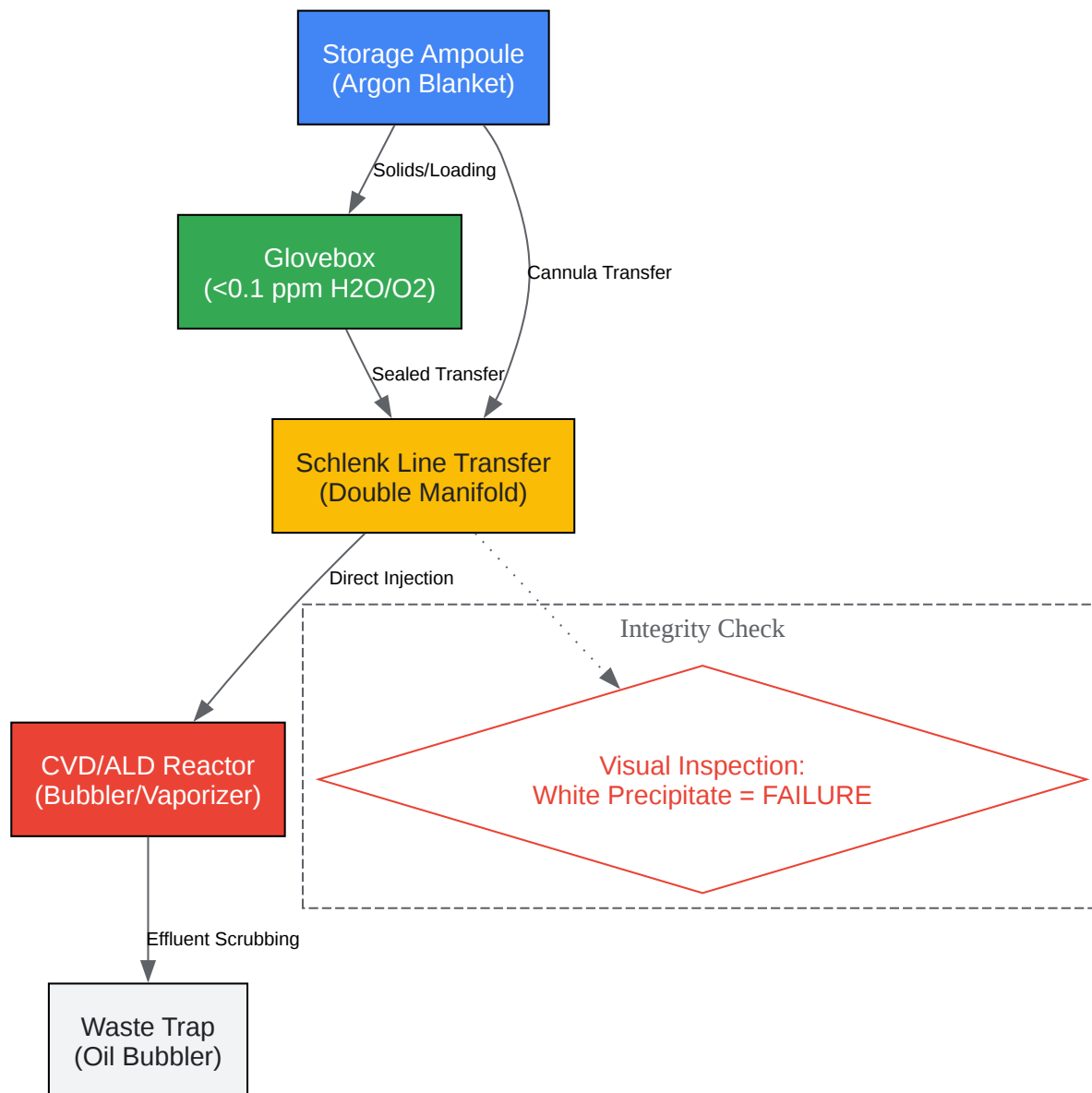
## Transfer Protocol (Schlenk Line)

Expert Insight: Never use standard syringes with rubber septa for long-term storage or slow addition. The silicone in septa can swell upon contact with siloxanes, and the puncture is a moisture ingress point.

- Preparation: Flame-dry all glassware under vacuum.
- Cannula Transfer: Use stainless steel or Teflon cannulas for liquid transfer between vessels.
- Pressure Equalization: Ensure the receiving vessel is vented to an inert bubbler to prevent over-pressurization during transfer.

## Diagram 2: Inert Atmosphere Workflow

This workflow ensures zero contact with ambient atmosphere during the transition from storage to reactor.



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Figure 2: Operational workflow for transferring **Tris(trimethylsiloxy)antimony** from storage to application, highlighting critical control points.

## Emergency Response & Waste Management

### Spill Management

Do not use water. Water will accelerate the release of volatile silanols and heat.

- Evacuate: Remove ignition sources.
- Absorb: Use dry vermiculite or sand.
- Neutralize: Once absorbed, the material can be slowly hydrolyzed in a fume hood by adding dilute ethanol, followed by water, to convert all reactive species to inert Antimony Oxide ( ).

### Disposal

The final waste product will contain heavy metal (Antimony).[2]

- Classification: Hazardous Waste (Heavy Metal).
- Protocol: Collect hydrolyzed solids and solvents in a container labeled "Antimony Waste." Do not mix with general organic solvents if possible, to lower disposal costs.

### References

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## Sources

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